

standard operating procedure for Enzacamene handling and disposal

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Compound of Interest

Compound Name: Enzacamene

Cat. No.: B10762684

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Application Notes and Protocols for Enzacamene

Standard Operating Procedure for Enzacamene Handling and Disposal

Version: 1.0

Introduction

Enzacamene, also known as 4-Methylbenzylidene Camphor (4-MBC), is an organic camphor derivative primarily used as a UV B radiation filter in the cosmetics industry.^[1] However, due to significant safety concerns, including its activity as an endocrine disruptor, its use has been banned in several jurisdictions, including the European Union.^[1] For researchers, scientists, and drug development professionals, it is imperative to handle this compound with stringent safety measures.

This document provides a detailed standard operating procedure (SOP) for the safe handling, storage, and disposal of **Enzacamene** in a laboratory setting. It includes physical and chemical properties, toxicity data, detailed experimental protocols, and emergency procedures.

Hazard Identification and Safety Precautions

2.1 GHS Classification

- Hazard Statements: H361 (Suspected of damaging fertility or the unborn child), H410 (Very toxic to aquatic life with long lasting effects).[1][2]
- Signal Word: Warning.[1][3]
- Pictograms:
 - GHS08: Health Hazard
 - GHS09: Environmental Hazard[1]

2.2 Summary of Hazards

Enzacamene is a suspected reproductive toxicant and a known endocrine disruptor, affecting both estrogen and thyroid systems.[1][2][3] It may be harmful if inhaled, ingested, or absorbed through the skin and can cause irritation to the skin, eyes, and respiratory system.[2][4][5] The toxicological properties have not been fully investigated, and there is insufficient data to exclude mutagenic potential.[1][6] It is very toxic to aquatic life with long-lasting effects.[2]

2.3 Required Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[3][7]
- Hand Protection: Wear chemical-impermeable gloves (e.g., nitrile). Gloves must be inspected before use and changed immediately if contaminated.[3][7]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. An acid-resistant apron is recommended when handling larger quantities.[7][8]
- Respiratory Protection: If engineering controls are insufficient or when handling large quantities that may generate dust or aerosols, use a full-face respirator.[3][9]

Quantitative Data

Table 1: Physical and Chemical Properties of **Enzacamene**

Property	Value	Reference
Chemical Formula	C ₁₈ H ₂₂ O	[1]
Molar Mass	254.37 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	66 to 69 °C (151 to 156 °F)	[1][10][11]
Solubility in Water	Insoluble	[1]
Solubility (Organic)	Soluble in ethanol, DMSO, dimethylformamide (~20 mg/mL)	[4]
Solubility (Aqueous Buffers)	Sparingly soluble. Approx. 0.3 mg/mL in 1:2 ethanol:PBS (pH 7.2)	[4]
Log P (octanol/water)	5.14	[11]
UV/Vis.	λ _{max} : 226, 299 nm	[4]

Table 2: Toxicity and Exposure Data for **Enzacamene**

Endpoint	Value/Observation	Species/System	Reference
Endocrine Disruption			
Estrogenic Activity	Activates ER α and ER β ; EC ₅₀ of 3.9 μ M for MCF-7 cell proliferation	Human cells	[1]
Thyroid Disruption	Decreased serum T ₄ and increased TSH levels	Rats	[1]
Aquatic Toxicity			
Algae (D. subspicatus)	72h IC ₁₀ = 0.21 mg/L	Green Algae	[12]
Crustacean (D. magna)	Acute EC ₅₀ = 0.80 mg/L; Chronic NOEC = 0.1 mg/L	Daphnia magna	[12]
Fish (D. rerio)	96h EC ₁₀ = 0.19 mg/L; Induced morphological abnormalities	Zebrafish Embryos	[13]
Reproductive Toxicity			
GHS Classification	Suspected of damaging fertility or the unborn child (Category 2)	N/A	[2]

Standard Operating Procedures

Handling Protocol

- Preparation: Before handling, ensure all required PPE is worn correctly. Work must be conducted in a designated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[3][7]

- Weighing: When weighing the solid powder, use a chemical fume hood or a ventilated balance enclosure to minimize dust generation. Use non-sparking tools.[3]
- Solution Preparation:
 - To prepare stock solutions, dissolve **Enzacamene** in a suitable organic solvent such as ethanol, DMSO, or dimethylformamide.[4]
 - For aqueous solutions, first dissolve **Enzacamene** in a minimal amount of ethanol before diluting with the aqueous buffer. Aqueous solutions should be prepared fresh and not stored for more than one day.[4]
 - Cap containers tightly after use.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[9]
Decontaminate all work surfaces and equipment.

Storage Protocol

- Container: Store **Enzacamene** in its original, tightly closed container.[3][7]
- Location: Keep in a cool, dry, and well-ventilated area designated for toxic chemicals.[3][7]
- Segregation: Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[3][14]
- Inventory: Maintain a clear inventory of the chemical, including dates received and opened.
[14]

Spill and Emergency Procedures

- Small Spills (Solid):
 - Evacuate the immediate area and avoid breathing dust.[7]
 - Wearing appropriate PPE, gently sweep up the spilled material, avoiding dust generation. Use spark-proof tools.[3]

- Collect the waste in a clearly labeled, sealable container for hazardous waste disposal.[3]
- Clean the spill area with a damp cloth, and dispose of cleaning materials as hazardous waste.
- Small Spills (Liquid):
 - Confine the spill using absorbent material.[7]
 - Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Large Spills: Evacuate the laboratory, close the doors, and notify the institutional Environmental Health & Safety (EH&S) office immediately.[7]
- Personnel Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and wash with mild soap. Remove contaminated clothing.[9][15]
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes at an emergency eyewash station, holding eyelids open.[9][15]
 - Inhalation: Move the individual to fresh air.[3][9]
 - Ingestion: Do not induce vomiting.
 - In all cases of exposure, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.[3][5]

Disposal Protocol

All **Enzacamene** waste is considered hazardous and must be disposed of according to institutional and local regulations. Under no circumstances should it be disposed of down the drain or in regular trash.[16][17]

- Solid Waste: Collect solid **Enzacamene** powder and contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated, clearly labeled hazardous waste container.[14]

- Liquid Waste:
 - Collect all liquid waste containing **Enzacamene** (including organic solvent and aqueous solutions) in a compatible, leak-proof, and clearly labeled hazardous waste container.[\[17\]](#)
 - Do not mix with incompatible waste streams. For example, segregate organic solvent waste from acidic waste.[\[14\]](#)
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Enzacamene**," and a list of all other constituents and their approximate percentages.[\[16\]](#)[\[17\]](#)
- Storage and Pickup: Store sealed waste containers in a designated Satellite Accumulation Area away from general work areas.[\[16\]](#)[\[18\]](#) Schedule a pickup with your institution's EH&S or hazardous waste disposal service.

Experimental Protocols

Protocol: Preparation and Quantification of Enzacamene for in vitro Assays

Objective: To prepare a stock solution of **Enzacamene** and accurately determine its concentration using UV-Visible Spectroscopy for use in cell culture experiments.

Materials:

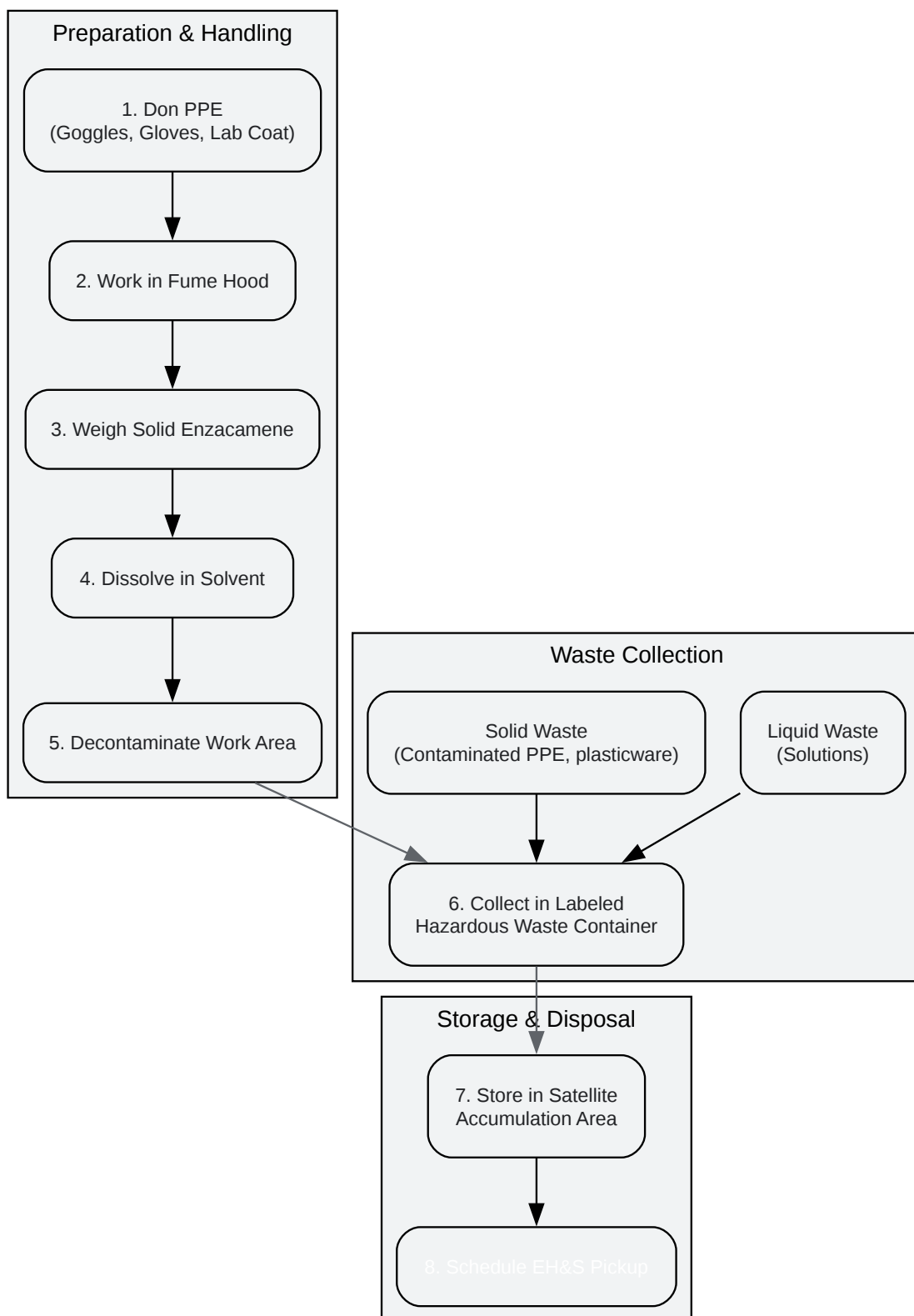
- **Enzacamene** (crystalline solid, ≥98% purity)[\[4\]](#)
- Ethanol (ACS grade or higher)
- Phosphate-Buffered Saline (PBS), pH 7.2
- UV-transparent cuvettes
- UV-Visible Spectrophotometer
- Calibrated analytical balance and micropipettes

Procedure:

- Stock Solution Preparation (10 mM):
 - Perform all steps in a chemical fume hood.
 - Weigh approximately 25.44 mg of **Enzacamene** powder.
 - Transfer the powder to a 10 mL volumetric flask.
 - Add ethanol to dissolve the solid, then bring the volume up to the 10 mL mark with ethanol. Mix thoroughly by inversion. This creates a 10 mM stock solution.
 - Store the stock solution at -20°C in a tightly sealed container.[\[4\]](#)
- Preparation of Calibration Standards:
 - Label a series of microcentrifuge tubes.
 - Using the 10 mM stock solution, prepare a dilution series in ethanol to create standards with concentrations ranging from 1 μ M to 50 μ M.
- UV-Visible Spectroscopy Analysis:
 - Turn on the spectrophotometer and allow the lamp to warm up.
 - Set the spectrophotometer to scan a range of wavelengths (e.g., 200-400 nm) to identify the wavelength of maximum absorbance (λ_{max}), which should be around 299 nm.[\[4\]](#)
 - Use ethanol as a blank to zero the instrument.
 - Measure the absorbance of each calibration standard at the determined λ_{max} .[\[19\]](#)
 - Create a calibration curve by plotting Absorbance vs. Concentration. The curve should be linear.[\[19\]](#)
- Working Solution Preparation for Cell Culture:

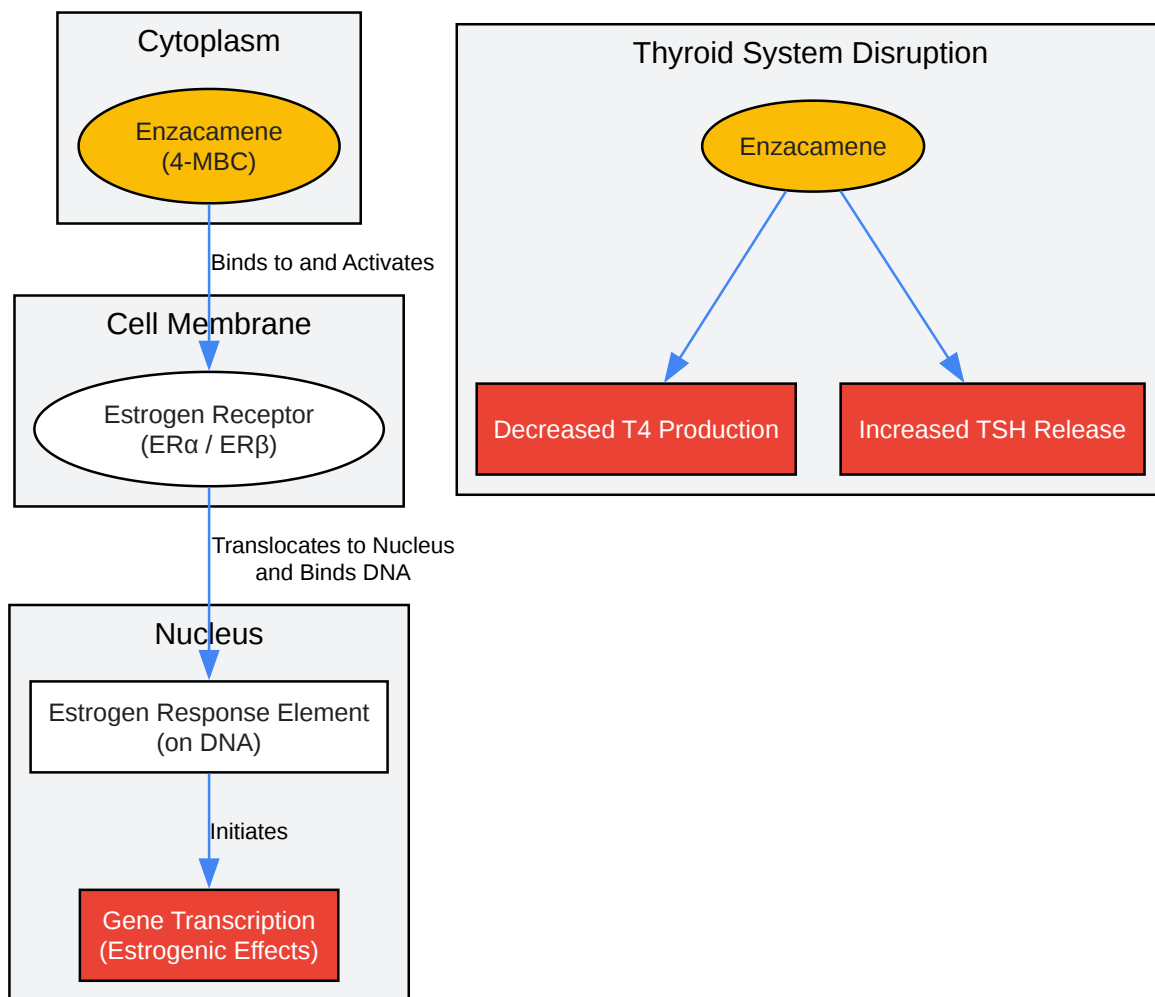
- For cell-based assays, dilute the 10 mM stock solution to an intermediate concentration in ethanol.
- Further dilute the intermediate solution into the cell culture medium to achieve the final desired concentrations. The final concentration of the organic solvent (ethanol) in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent toxicity to the cells.
- Note: **Enzacamene** is sparingly soluble in aqueous media; ensure it does not precipitate upon dilution into the culture medium.^[4]

Diagrams



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Caption: Workflow for Safe Handling and Disposal of **Enzacamene**.



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Caption: Endocrine Disruption Signaling Pathway of **Enzacamene**.

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References

- 1. Enzacamene - Wikipedia [en.wikipedia.org]

- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. angenechemical.com [angenechemical.com]
- 6. us.typology.com [us.typology.com]
- 7. zaeralab.ucr.edu [zaeralab.ucr.edu]
- 8. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 9. amano-enzyme.com [amano-enzyme.com]
- 10. zhishangchem.com [zhishangchem.com]
- 11. ec.europa.eu [ec.europa.eu]
- 12. researchgate.net [researchgate.net]
- 13. Toxicity effects of the organic UV-filter 4-Methylbenzylidene camphor in zebrafish embryos - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 15. enzymetechnicalassociation.org [enzymetechnicalassociation.org]
- 16. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 17. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 18. ehrs.upenn.edu [ehrs.upenn.edu]
- 19. benchchem.com [benchchem.com]
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